

Application Notes: Preparation and Handling of (S)-PFI-2 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: (S)-PFI-2 hydrochloride

Cat. No.: B610942

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Introduction

(S)-PFI-2 hydrochloride is the inactive enantiomer of (R)-PFI-2, a potent and highly selective inhibitor of the lysine methyltransferase SETD7.[1] Due to its lack of significant inhibitory activity against SETD7 (approximately 500-fold less active than its (R)-enantiomer), (S)-PFI-2 serves as an ideal negative control for in-vitro and in-cell experiments designed to probe the function of SETD7.[2][3] The (R)-enantiomer has been shown to affect cellular processes such as the Hippo signaling pathway by modulating the localization of the transcriptional co-activator YAP.[2][4] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy when using (S)-PFI-2 as a negative control.

These notes provide detailed protocols for the solubilization, preparation, and storage of **(S)-PFI-2 hydrochloride** stock solutions for research applications.

Chemical and Physical Properties

A summary of the key properties of **(S)-PFI-2 hydrochloride** is provided below. It is important to always refer to the batch-specific Certificate of Analysis (CoA) for the most accurate molecular weight, as it may vary due to hydration.

Property	Value	Reference
CAS Number	1627607-88-8	[3]
Molecular Formula	C ₂₃ H ₂₅ F ₄ N ₃ O ₃ S·HCl	[3]
Molecular Weight	535.98 g/mol	
Purity	≥95% - ≥97%	[2][3]
Appearance	Crystalline solid / Solid powder	[2][3]

Experimental Protocols

1. Materials and Equipment

- **(S)-PFI-2 hydrochloride** powder
- High-purity anhydrous Dimethyl Sulfoxide (DMSO)
- High-purity Ethanol (EtOH)
- Sterile, nuclease-free polypropylene microcentrifuge tubes
- Calibrated precision balance
- Calibrated micropipettes and sterile, filtered tips
- Vortex mixer
- Optional: Sonicator

2. Safety Precautions

- Always handle **(S)-PFI-2 hydrochloride** in a well-ventilated area, preferably a chemical fume hood.[5][6]
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[5]

- Avoid inhalation of dust and contact with skin or eyes.[5][6]
- Refer to the Safety Data Sheet (SDS) for complete handling and emergency procedures.[3]

3. Preparation of Stock Solutions

This protocol outlines the steps to prepare a concentrated stock solution of **(S)-PFI-2 hydrochloride**. DMSO is the recommended solvent for achieving the highest concentration.

Step-by-Step Procedure:

- **Equilibration:** Allow the vial of **(S)-PFI-2 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of powder using a calibrated precision balance. Perform this in a fume hood.
- **Solvent Addition:** Add the calculated volume of the appropriate solvent (e.g., DMSO) to the vial containing the powder. Refer to Table 2 and Table 3 for solubility data and solvent volumes.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes can aid dissolution.[1]
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[1] Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[1] The compound is stable for at least one year when stored as a solvent solution at -80°C.[1]

Solubility Data

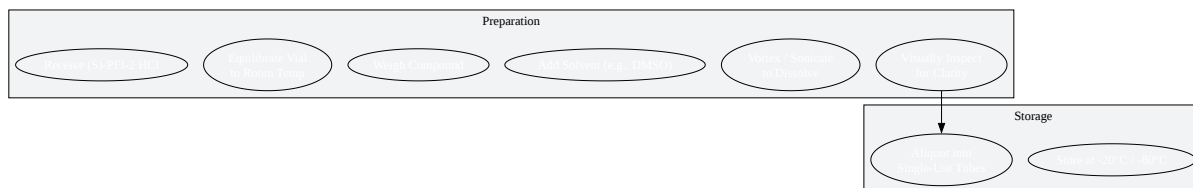
Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	53.6 mg/mL	
Ethanol	20 mM	10.72 mg/mL	

Stock Solution Preparation Guide (using DMSO)

The following table provides pre-calculated solvent volumes to prepare stock solutions from standard masses of the compound, based on a molecular weight of 535.98 g/mol .[7]

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.87 mL	9.33 mL	18.66 mL
5 mM	0.37 mL	1.87 mL	3.73 mL
10 mM	0.19 mL	0.93 mL	1.87 mL
50 mM	0.04 mL	0.19 mL	0.37 mL
100 mM	0.019 mL (19 μ L)	0.093 mL (93 μ L)	0.187 mL (187 μ L)

Visualizations



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Caption: Role of SETD7 in the Hippo pathway and its modulation.

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